

# Application Note: Isomerization of Maleic Acid to Fumaric Acid

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## Compound of Interest

Compound Name: *Fumaric Acid*

Cat. No.: *B1674181*

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## Introduction

The cis-trans isomerization of butenedioic acid is a classic and illustrative organic chemistry experiment that demonstrates the conversion of a less stable cis isomer (maleic acid) into its more stable trans isomer (**fumaric acid**). This transformation is typically acid-catalyzed and driven by the greater thermodynamic stability of the trans configuration, where the bulky carboxylic acid groups are further apart, minimizing steric hindrance.[1] **Fumaric acid** has numerous applications in the food, pharmaceutical, and polymer industries, making this isomerization a relevant process.[2][3] This application note provides a detailed protocol for the laboratory-scale isomerization of maleic acid to **fumaric acid** using hydrochloric acid as a catalyst.

## Experimental Protocol

**Objective:** To convert maleic acid (cis-2-butenedioic acid) to **fumaric acid** (trans-2-butenedioic acid) via acid-catalyzed isomerization and to purify the product.

### Materials and Equipment:

- Maleic acid
- Concentrated Hydrochloric Acid (HCl)
- Distilled or deionized water

- Round-bottom flask (50 mL or 100 mL)
- Reflux condenser
- Heating mantle or water bath
- Magnetic stirrer and stir bar
- Büchner funnel and filter flask
- Filter paper
- Beakers
- Ice bath
- Melting point apparatus
- Drying oven

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 2.0 g of maleic acid with 3 mL of deionized water and 2.5 mL of concentrated hydrochloric acid.<sup>[2]</sup> Add a magnetic stir bar to the flask.
- **Reflux:** Attach a reflux condenser to the round-bottom flask and place the apparatus in a heating mantle or a boiling water bath.<sup>[1]</sup> Heat the mixture to reflux with continuous stirring for approximately 20-30 minutes.
- **Crystallization:** After the reflux period, a white precipitate of **fumaric acid** should become visible. Turn off the heat and allow the mixture to cool to room temperature. To maximize crystallization, subsequently place the flask in an ice-water bath for 10-15 minutes.
- **Isolation of Product:** Isolate the solid product by vacuum filtration using a Büchner funnel. Wash the crystals with two small portions (1-2 mL each) of cold deionized water to remove any residual acid and unreacted maleic acid.

- **Drying:** Carefully transfer the filtered crystals to a pre-weighed watch glass and dry them in a drying oven at a moderate temperature (e.g., 100-110°C) for about 10-15 minutes, or until a constant weight is achieved.
- **Purification (Optional):** For higher purity, the crude **fumaric acid** can be recrystallized from hot water or a dilute HCl solution.
- **Characterization:** Determine the melting point of the dried product. **Fumaric acid** has a significantly higher melting point (286-287°C in a sealed tube) compared to maleic acid (130-139°C). Calculate the percentage yield of the reaction.

#### Safety Precautions:

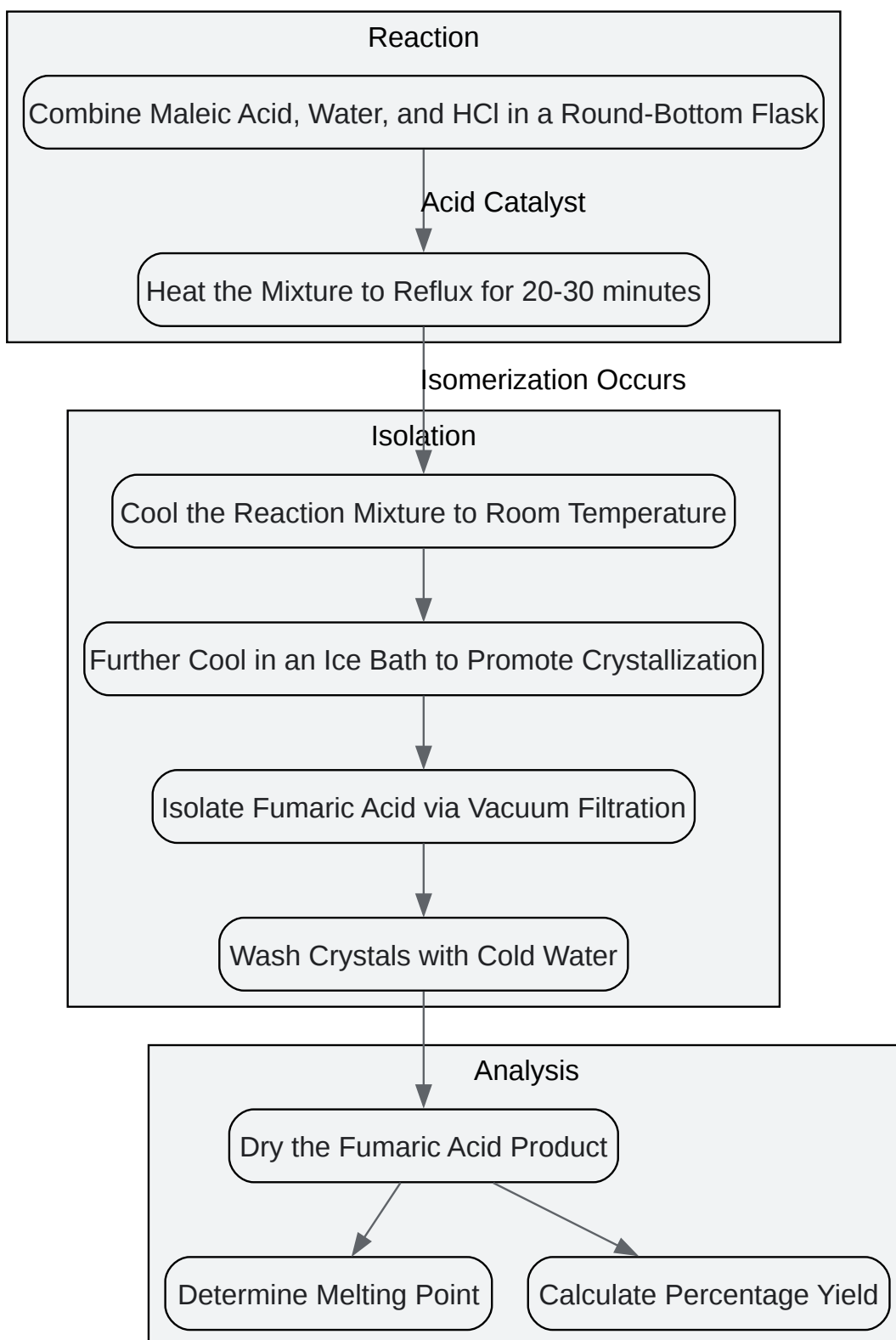
- Both maleic acid and concentrated hydrochloric acid are corrosive and can cause severe skin and eye irritation. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- The procedure should be performed in a well-ventilated fume hood.

## Data Presentation

Parameter	Maleic Acid	Fumaric Acid	Reference
Molar Mass	116.07 g/mol	116.07 g/mol	
Appearance	White crystalline solid	White crystalline solid	
Melting Point	130-139 °C	286-287 °C (in a sealed tube)	
Solubility in Water	High (78.8 g/100 mL at 25°C)	Low (0.70 g/100 mL at 25°C)	
Expected Yield	-	~85%	

## Visualizations

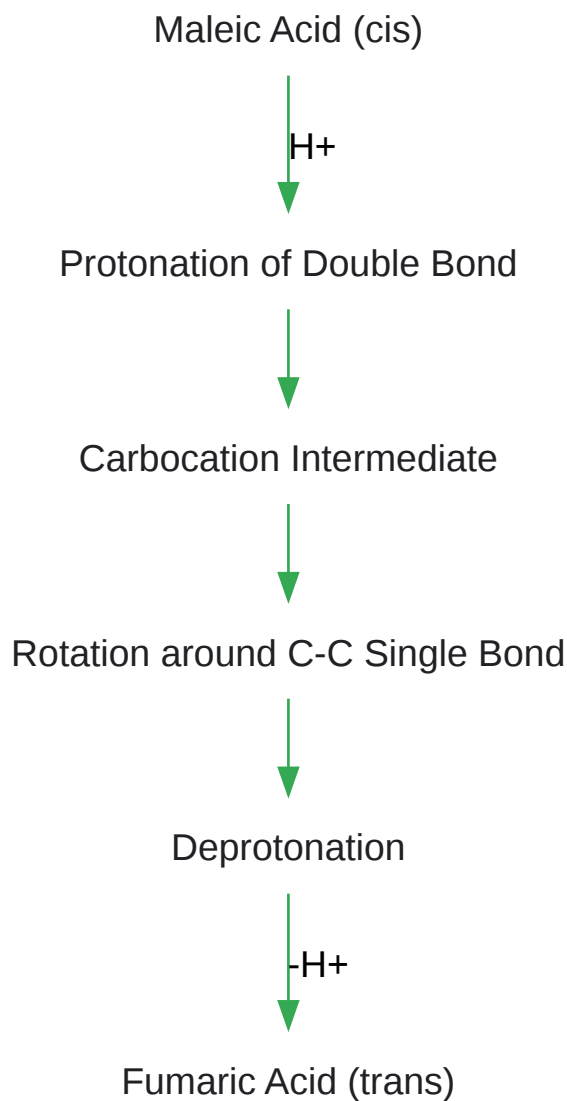
### Experimental Workflow Diagram



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Caption: Workflow for the acid-catalyzed isomerization of maleic acid to **fumaric acid**.

## Reaction Mechanism Diagram



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Caption: Simplified mechanism for the acid-catalyzed cis-trans isomerization.

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## References

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